

# N-Boc-1,5-imino-D-glucitol: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Boc-1,5-imino-D-glucitol*

Cat. No.: *B1354902*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-Boc-1,5-imino-D-glucitol**, a synthetically modified iminosugar, serves as a crucial building block in medicinal chemistry and glycobiology research. As a derivative of 1,5-dideoxy-1,5-imino-D-glucitol (also known as 1-deoxynojirimycin), it belongs to a class of compounds that are structural mimics of monosaccharides, where the endocyclic oxygen is replaced by a nitrogen atom. This substitution imparts unique biological activities, most notably the inhibition of glycosidases, enzymes that play pivotal roles in various physiological and pathological processes. The tert-butyloxycarbonyl (Boc) protecting group on the ring nitrogen enhances its utility in chemical synthesis by allowing for selective modifications at other positions. This guide provides an in-depth overview of the physicochemical properties, synthesis, and biological relevance of **N-Boc-1,5-imino-D-glucitol**, offering valuable insights for its application in drug discovery and chemical biology.

## Physicochemical Properties

The physicochemical properties of **N-Boc-1,5-imino-D-glucitol** are fundamental to its handling, characterization, and application in various experimental settings. A summary of its key properties is presented below.

Property	Value	Reference
Chemical Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>6</sub>	[1][2]
Molecular Weight	263.29 g/mol	[1][2]
CAS Number	122371-65-7	[1][2]
Appearance	White to Light Beige/Brown Solid	[3]
Melting Point	126-127 °C	[3]
Solubility	Slightly soluble in methanol and water.	[3]
Storage Temperature	-20°C	[1]

## Stability

The stability of **N-Boc-1,5-imino-D-glucitol** is largely dictated by the N-Boc protecting group. This group is generally stable under basic and neutral conditions at moderate temperatures (e.g., 37°C).[4][5] However, it is labile and can be cleaved under acidic conditions.[4][5] The rate of cleavage increases with the acidity of the medium. Thermolytic cleavage of the Boc group typically requires temperatures far above 37°C.[4]

## Experimental Protocols

### Synthesis of N-Boc-1,5-imino-D-glucitol

The synthesis of **N-Boc-1,5-imino-D-glucitol** is typically achieved by the protection of the secondary amine of 1,5-dideoxy-1,5-imino-D-glucitol (1-deoxynojirimycin) with di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

Materials:

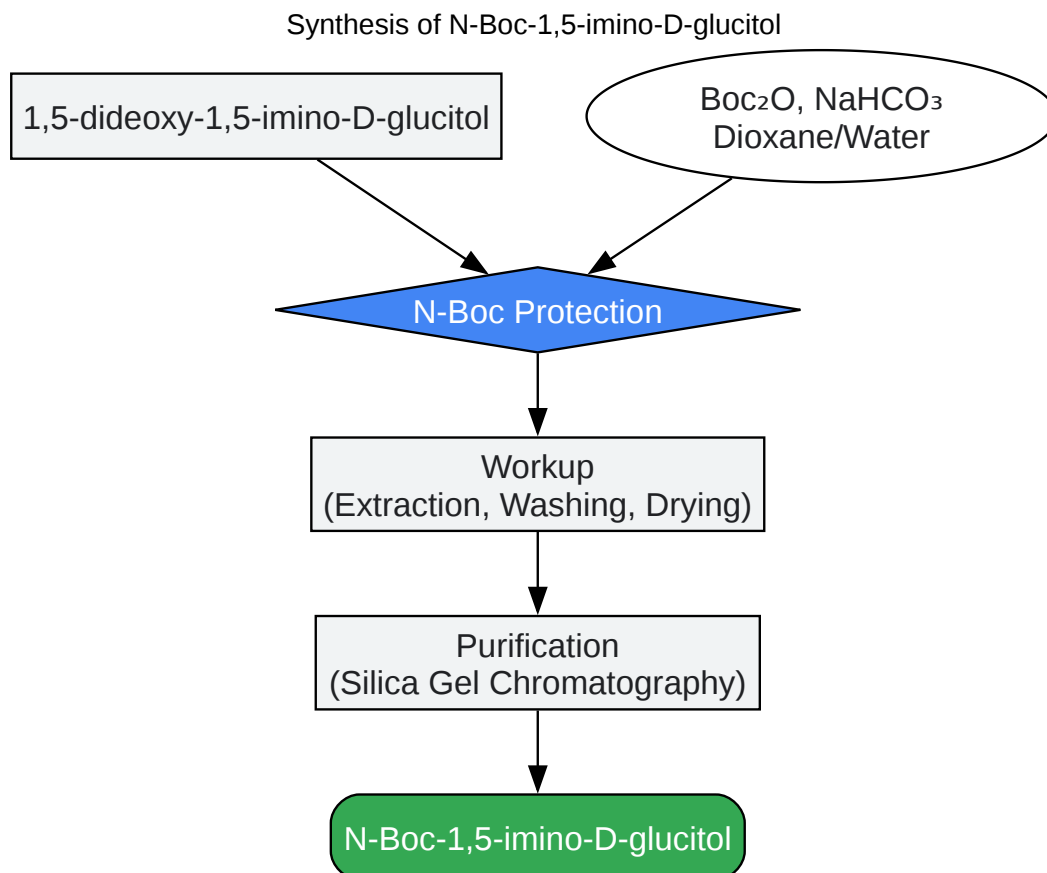
- 1,5-dideoxy-1,5-imino-D-glucitol
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Dioxane and Water (or other suitable solvent system)

- Sodium bicarbonate ( $\text{NaHCO}_3$ ) or other suitable base
- Ethyl acetate ( $\text{EtOAc}$ )
- Brine
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography

Procedure:

- Dissolve 1,5-dideoxy-1,5-imino-D-glucitol in a mixture of dioxane and water.
- Add sodium bicarbonate to the solution to create a basic environment.
- Add a solution of di-tert-butyl dicarbonate in dioxane dropwise to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature for several hours until the reaction is complete (monitor by TLC).
- Concentrate the reaction mixture under reduced pressure to remove the dioxane.
- Extract the aqueous residue with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to afford **N-Boc-1,5-imino-D-glucitol** as a solid.

Visualization of Synthetic Workflow:



[Click to download full resolution via product page](#)

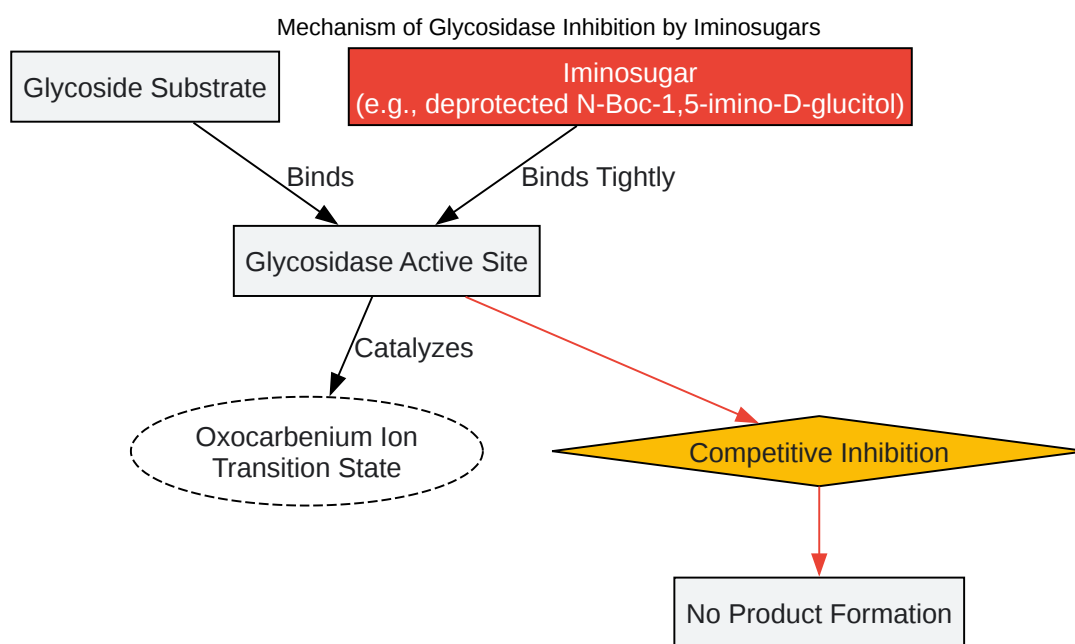
Caption: Synthetic scheme for the N-Boc protection of 1,5-dideoxy-1,5-imino-D-glucitol.

## Biological Activity and Mechanism of Action

**N-Boc-1,5-imino-D-glucitol** is primarily recognized for its role as a precursor to potent glycosidase inhibitors. Iminosugars, in general, function as transition state analogues for glycosidase-catalyzed reactions. The protonated nitrogen atom in the iminosugar ring mimics the positively charged oxocarbenium ion intermediate formed during glycosidic bond cleavage. This allows them to bind tightly to the active site of glycosidases, leading to competitive inhibition.

The Boc-protected form is generally less biologically active as the bulky Boc group can sterically hinder binding to the enzyme's active site. However, it serves as a critical intermediate for the synthesis of various N-alkylated and other modified iminosugars with enhanced potency and selectivity for specific glycosidases. These modified iminosugars have shown therapeutic potential in various diseases, including diabetes, lysosomal storage disorders like Gaucher disease, and viral infections.[6]

Visualization of the General Mechanism of Glycosidase Inhibition:



[Click to download full resolution via product page](#)

Caption: Iminosugars mimic the transition state of glycosidase reactions, leading to inhibition.

# Applications in Research and Drug Development

**N-Boc-1,5-imino-D-glucitol** is a versatile tool for:

- **Synthesis of Iminosugar Libraries:** The Boc group can be easily removed and replaced with various functional groups, allowing for the creation of diverse libraries of N-substituted iminosugars for screening against different glycosidases.
- **Structure-Activity Relationship (SAR) Studies:** By systematically modifying the structure of the iminosugar, researchers can probe the specific interactions required for potent and selective enzyme inhibition.
- **Development of Pharmacological Chaperones:** Certain iminosugar derivatives can act as pharmacological chaperones for misfolded mutant enzymes in lysosomal storage diseases, aiding in their proper folding and trafficking to the lysosome.<sup>[7]</sup>
- **Probes for Chemical Biology:** Fluorescently tagged or otherwise modified iminosugars synthesized from **N-Boc-1,5-imino-D-glucitol** can be used as probes to study the localization and activity of glycosidases in cells.

## Conclusion

**N-Boc-1,5-imino-D-glucitol** is a cornerstone intermediate in the field of iminosugar chemistry. Its well-defined physicochemical properties and synthetic accessibility make it an invaluable resource for the development of novel glycosidase inhibitors and chemical probes. A thorough understanding of its characteristics, as outlined in this guide, is essential for its effective utilization in advancing research and therapeutic development in areas impacted by glycosidase activity.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Boc-1,5-imino-D-glucitol | LGC Standards [lgcstandards.com]
- 2. N-Boc-1,5-imino-D-glucitol | 122371-65-7 | MB16638 [biosynth.com]
- 3. Synthesis and Evaluation of Novel Iminosugars Prepared from Natural Amino Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis of modified 1,5-imino-d-xylitols as ligands for lysosomal  $\beta$ -glucocerebrosidase - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Effects of pH and iminosugar pharmacological chaperones on lysosomal glycosidase structure and stability - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Boc-1,5-imino-D-glucitol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354902#physicochemical-properties-of-n-boc-1-5-imino-d-glucitol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

